

Safety and handling precautions for 2-(2-Aminoethyl)-1-methylpyrrolidine

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Compound of Interest

Compound Name: 2-(2-Aminoethyl)-1-methylpyrrolidine

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An In-depth Technical Guide to the Safety and Handling of 2-(2-Aminoethyl)-1-methylpyrrolidine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety and handling information for **2-(2-Aminoethyl)-1-methylpyrrolidine** (CAS No. 51387-90-7). The information is compiled from various Safety Data Sheets (SDS) and chemical databases to ensure a thorough overview for professionals in research and drug development.

Chemical Identification and Physical Properties

2-(2-Aminoethyl)-1-methylpyrrolidine is a versatile chemical intermediate used in the synthesis of pharmaceuticals and agrochemicals.^[1] A summary of its key physical and chemical properties is presented below.

Table 1: Physical and Chemical Properties of **2-(2-Aminoethyl)-1-methylpyrrolidine**

Property	Value	Reference(s)
Molecular Formula	C ₇ H ₁₆ N ₂	[2]
Molecular Weight	128.22 g/mol	[2]
Appearance	Clear colorless to pale yellow liquid; Light orange to yellow to green clear liquid	[1][3]
Boiling Point	152.7°C at 760 mmHg to 174°C	[4]
Density	0.885 g/mL at 25°C	[2]
Flash Point	65°C (149°F) - closed cup	[3]
Refractive Index	n ₂₀ /D 1.4684	[2]
Storage Temperature	2 - 8°C, protect from light	[1]

Hazard Identification and GHS Classification

This compound is classified as hazardous under the Globally Harmonized System (GHS). It is crucial to understand these hazards to ensure safe handling.

Table 2: GHS Hazard Classification

Hazard Class	Hazard Category
Acute Toxicity, Oral	Category 4
Skin Corrosion/Irritation	Category 2
Serious Eye Damage/Eye Irritation	Category 1
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory system)

Signal Word: Danger[4]

Hazard Pictograms:



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Table 3: Hazard and Precautionary Statements

Type	Code	Statement	Reference(s)
Hazard	H302	Harmful if swallowed.	[3] [4]
H315	Causes skin irritation.	[3] [4]	
H318	Causes serious eye damage.	[3] [4]	
H335	May cause respiratory irritation.	[3] [4]	
Precautionary	P261	Avoid breathing dust/fume/gas/mist/vapours/spray.	[4]
P264	Wash skin thoroughly after handling.	[4]	
P270	Do not eat, drink or smoke when using this product.	[4]	
P271	Use only outdoors or in a well-ventilated area.	[4]	
P280	Wear protective gloves/protective clothing/eye protection/face protection.	[4]	
P301+P317	IF SWALLOWED: Get medical help.	[4]	
P302+P352	IF ON SKIN: Wash with plenty of water.	[4]	
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.	[4]	

P305+P354+P338	IF IN EYES: Immediately rinse with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[4]
P317	Get medical help.	[4]
P319	Get medical help if you feel unwell.	[4]
P332+P317	If skin irritation occurs: Get medical help.	[4]
P362+P364	Take off contaminated clothing and wash it before reuse.	[4]
P403+P233	Store in a well-ventilated place. Keep container tightly closed.	[4]
P405	Store locked up.	[4]
P501	Dispose of contents/container to an appropriate treatment and disposal facility...	[4]

Experimental Protocols

As of the last update, specific, detailed experimental protocols for toxicity testing of **2-(2-Aminoethyl)-1-methylpyrrolidine** are not publicly available. Professionals intending to work with this substance should perform a comprehensive literature review for any new data and develop internal, validated protocols in accordance with established toxicological and safety standards, such as those provided by the OECD or similar regulatory bodies.

Safe Handling and Personal Protective Equipment (PPE)

A systematic approach to handling this chemical is essential to minimize exposure and ensure safety.

Safe Handling Workflow



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Caption: A logical workflow for the safe handling of **2-(2-Aminoethyl)-1-methylpyrrolidine**.

Personal Protective Equipment (PPE) Recommendations

Table 4: Recommended Personal Protective Equipment

Body Part	Protection	Details	Reference(s)
Eyes/Face	Safety Goggles / Face Shield	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US).	[4]
Skin	Protective Gloves / Clothing	Wear fire/flammable resistant and impervious clothing. Chemical resistant gloves (e.g., Nitrile, Neoprene).	[4]
Respiratory	Respirator	If exposure limits are exceeded or irritation is experienced, use a full-face respirator with appropriate cartridges (e.g., type ABEK (EN14387)).	[4]

Emergency Procedures

Immediate and appropriate action is critical in an emergency.

First Aid Measures

Table 5: First Aid Procedures

Exposure	Action	Reference(s)
Inhalation	Move person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.	[4]
Skin Contact	Immediately remove contaminated clothing. Wash skin with plenty of water. Seek medical attention if irritation occurs.	[4]
Eye Contact	Immediately rinse with water for at least 15 minutes, holding eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention.	[4]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Seek immediate medical attention.	[4]

Fire-Fighting and Accidental Release

- Fire: Use dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam to extinguish. [4] Firefighters must wear self-contained breathing apparatus (SCBA). [4]* Accidental Release: Evacuate the area. [4] Ensure adequate ventilation and remove all ignition sources. [4] Absorb the spill with inert material (e.g., sand, earth) and place it in a suitable, closed container for disposal. [5] Prevent entry into drains and waterways.

Storage and Disposal

- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated area, away from incompatible materials. [4] Store locked up. [4]* Disposal: Dispose of waste and contaminated materials in accordance with federal, state, and local regulations. This material should be treated as hazardous waste. [4] This guide is intended as a summary of key safety

information. Always refer to the most current and complete Safety Data Sheet (SDS) provided by the supplier before handling this chemical.

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